

Application Notes and Protocols: Pauly's Test for Histidine Detection

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Compound of Interest

Compound Name: *Diazobenzenesulfonic acid*

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Introduction

Pauly's test is a colorimetric assay used for the qualitative and quantitative detection of the amino acid histidine, as well as other compounds containing an imidazole or phenolic group, such as tyrosine.[1][2] The test was first described by the German chemist Hermann Pauly and relies on the coupling reaction between diazotized sulfanilic acid and the imidazole ring of histidine in an alkaline environment.[1][2] This reaction produces a characteristic red-colored azo dye, the intensity of which can be measured to determine the concentration of histidine.[1][3] This application note provides a detailed guide to performing Pauly's test, including the underlying chemical principles, experimental protocols for both qualitative and quantitative analyses, and expected results.

Principle of the Test

The Pauly's test is based on a two-step chemical reaction. First, sulfanilic acid is diazotized by reacting it with sodium nitrite in the presence of a cold mineral acid, typically hydrochloric acid, to form a diazonium salt (**diazobenzenesulfonic acid**).[1][4] In the second step, this freshly prepared diazonium salt is coupled with the imidazole ring of histidine under alkaline conditions, provided by the addition of a base such as sodium carbonate.[1][3] The resulting azo-coupling reaction forms a cherry-red colored complex, which is indicative of the presence of histidine.[1] The reaction is temperature-sensitive and must be carried out in cold conditions to ensure the stability of the diazonium salt.[1]

Data Presentation

While Pauly's test is widely used for qualitative detection, its application in quantitative analysis has also been reported. The following table summarizes the performance characteristics of a colorimetric method based on Pauly's reaction for the quantification of histidine. It is important to note that these values may vary depending on the specific experimental conditions and instrumentation used.

Parameter	Value	Reference
Linearity Range	15-60 ng/mL	[5]
Limit of Detection (LOD)	12 ng/mL	[5]
Limit of Quantification (LOQ)	Not explicitly stated	
Wavelength of Max. Absorbance (λ_{max})	~520 nm	[5]
Precision	Not explicitly stated	
Specificity	Reacts with histidine and tyrosine	[1]

Experimental Protocols

Reagents and Materials

- Sulfanilic Acid Solution (1% w/v): Dissolve 1 g of sulfanilic acid in 100 mL of 10% (v/v) hydrochloric acid. Store at 4°C.
- Sodium Nitrite Solution (5% w/v): Dissolve 5 g of sodium nitrite in 100 mL of distilled water. Prepare fresh and keep on ice.[3]
- Sodium Carbonate Solution (10% w/v): Dissolve 10 g of anhydrous sodium carbonate in 100 mL of distilled water.
- Histidine Standard Stock Solution (1 mg/mL): Dissolve 100 mg of L-histidine in 100 mL of distilled water.

- Sample Solution: Prepare a solution of the sample to be tested in distilled water or an appropriate buffer.
- Test tubes and test tube rack
- Pipettes and pipette tips
- Ice bath
- Vortex mixer
- Spectrophotometer (for quantitative analysis)

Qualitative Detection of Histidine

This protocol is designed to determine the presence or absence of histidine in a sample.

- Preparation of Diazo Reagent: In a clean test tube, mix 1 mL of 1% sulfanilic acid solution with 1 mL of 5% sodium nitrite solution.^[3] Place the test tube in an ice bath for at least 3 minutes to allow for the formation of the diazonium salt.^[3]
- Sample Preparation: In a separate test tube, add 2 mL of the sample solution. For a negative control, use 2 mL of distilled water.
- Reaction: Add 2 mL of the freshly prepared cold diazo reagent to the sample and control test tubes. Mix the contents thoroughly.
- Alkalinization: Add 5 mL of 10% sodium carbonate solution to each test tube to make the solution alkaline.^[3]
- Observation: Observe any color change. The development of a red to reddish-orange color indicates a positive result for the presence of histidine (or tyrosine).^[3]

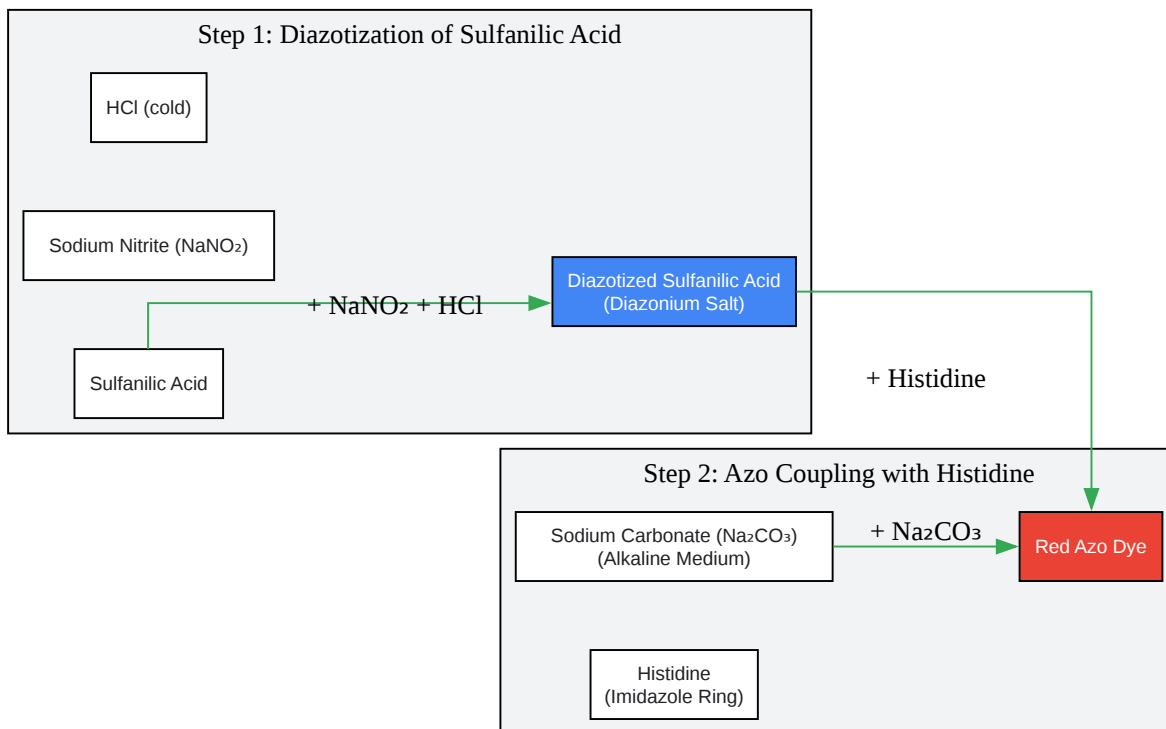
Quantitative Determination of Histidine

This protocol allows for the quantification of histidine in a sample using a spectrophotometer. A standard curve must be generated for accurate quantification.

- **Preparation of Histidine Standards:** Prepare a series of histidine standards with known concentrations (e.g., 0, 10, 20, 40, 60, 80, 100 $\mu\text{g/mL}$) by diluting the histidine standard stock solution with distilled water.
- **Preparation of Diazo Reagent:** In a clean test tube, mix 1 mL of 1% sulfanilic acid solution with 1 mL of 5% sodium nitrite solution. Place the test tube in an ice bath for at least 3 minutes.
- **Reaction:** In separate test tubes for each standard and sample, add 2 mL of the respective solution. Add 2 mL of the cold diazo reagent to each tube and mix well.
- **Alkalinization:** To each tube, add 5 mL of 10% sodium carbonate solution and mix thoroughly.
- **Incubation:** Allow the reactions to proceed for 5 minutes at room temperature.
- **Measurement:** Measure the absorbance of each standard and sample at the wavelength of maximum absorbance (approximately 520 nm) using a spectrophotometer. Use the "0 $\mu\text{g/mL}$ " standard as the blank.
- **Data Analysis:** Plot a standard curve of absorbance versus histidine concentration for the standards. Determine the concentration of histidine in the samples by interpolating their absorbance values on the standard curve.

Mandatory Visualizations

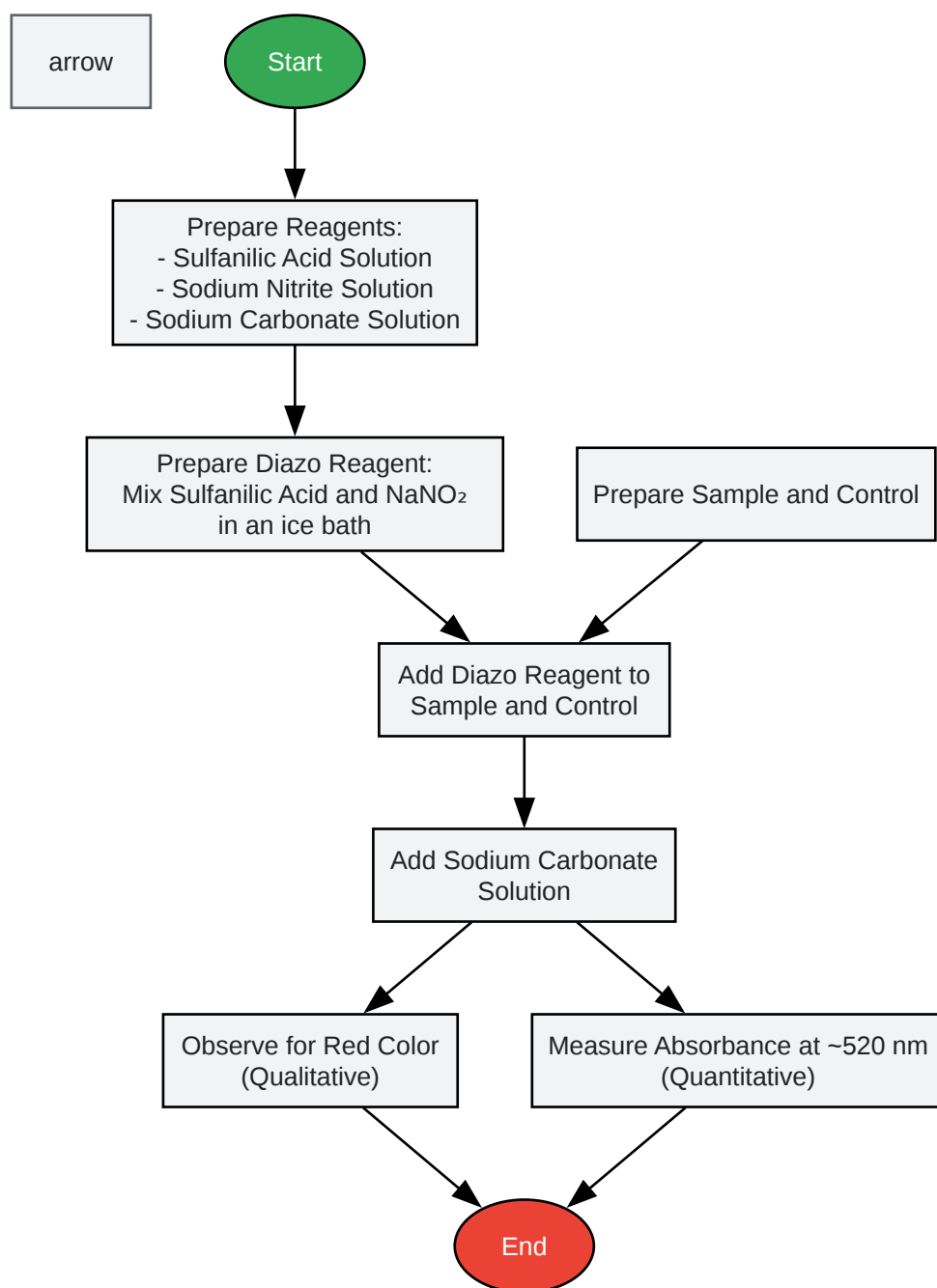
Pauly's Test Reaction Mechanism



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Caption: Chemical reaction pathway of Pauly's test for histidine detection.

Experimental Workflow for Pauly's Test



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Caption: Step-by-step experimental workflow for performing Pauly's test.

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References

- 1. microbenotes.com [microbenotes.com]
- 2. Pauly reaction - Wikipedia [en.wikipedia.org]
- 3. Pauly's test: Objective, Principle, Reagents, Procedure and Result - Online Biology Notes [onlinebiologynotes.com]
- 4. Qualitative Analysis of Amino Acid (Theory) : Biochemistry Virtual Lab I : Biotechnology and Biomedical Engineering : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 5. researchgate.net [researchgate.net]
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